

Application Note: C₂₀H₂₂ClFN₄O₃ as a Functionalized EGFR Scaffold for Probe & PROTAC Design

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Compound of Interest

Compound Name: C₂₀H₂₂ClFN₄O₃

Cat. No.: B10994746

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Executive Summary & Technical Rationale

C₂₀H₂₂ClFN₄O₃ is a specific derivative of the EGFR inhibitor Gefitinib (Iressa). Unlike the parent compound, which contains a tertiary amine within a morpholine ring, **C₂₀H₂₂ClFN₄O₃** features an open-chain secondary amine/alcohol tail.

Why is this a "Tool Compound"? While identified as a metabolic product (M6), this molecule is invaluable in Chemical Biology as a "Linker-Ready Warhead." The solvent-exposed tail provides a reactive handle (secondary amine/hydroxyl) for conjugation without disrupting the critical quinazoline-ATP binding interaction. This makes it the ideal starting scaffold for synthesizing:

- PROTACs (Proteolysis Targeting Chimeras): For degrading EGFR rather than just inhibiting it.
- Fluorescent Probes: For receptor occupancy studies.
- Metabolite Standards: For DMPK/ADME validation in clinical assays.

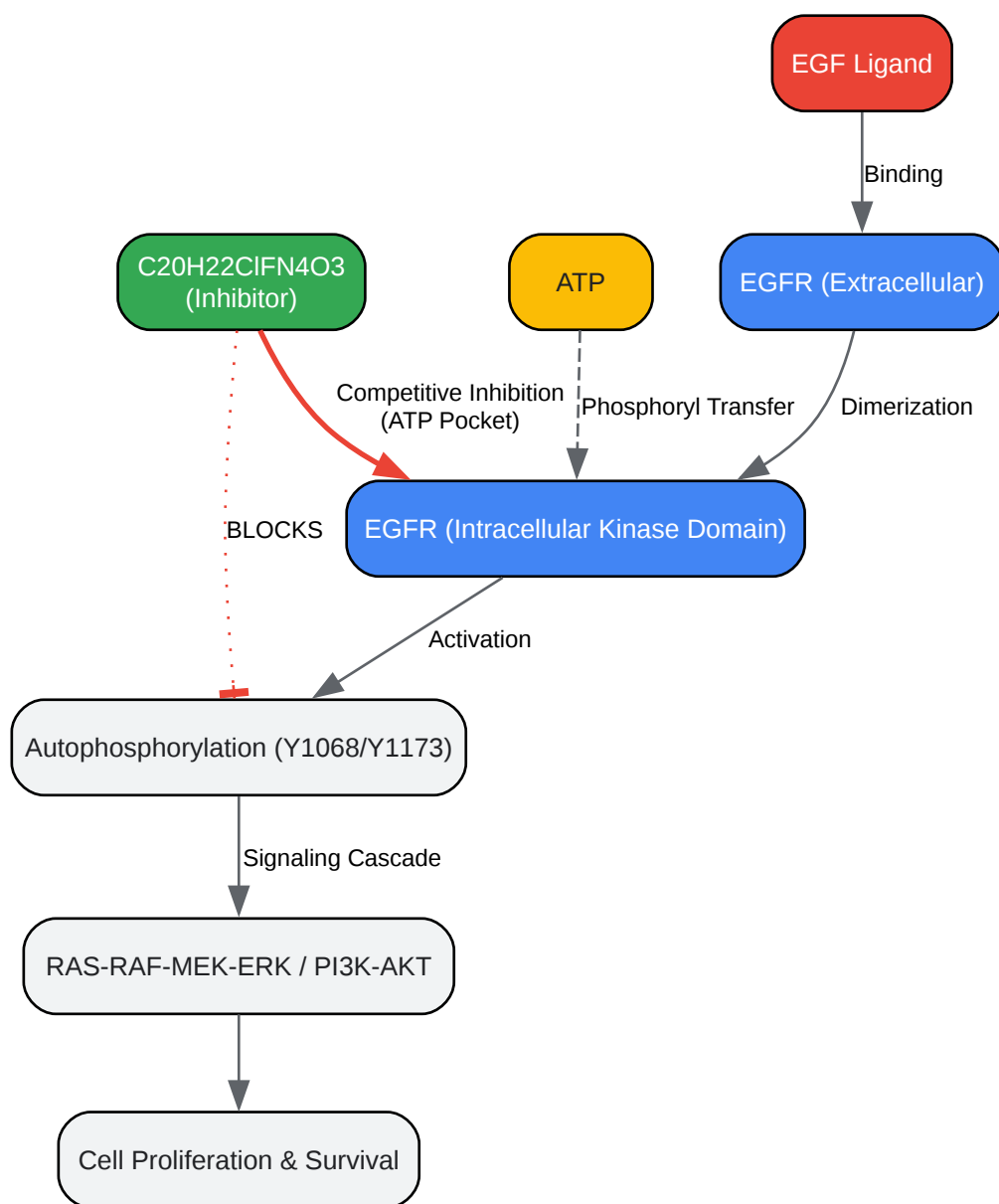
Chemical Biology & Mechanism of Action

Structure-Activity Relationship (SAR)

The efficacy of **C₂₀H₂₂ClFN₄O₃** relies on the conservation of the 4-anilinoquinazoline core, which forms the primary hydrogen bonds with the ATP-binding pocket of the Epidermal Growth Factor Receptor (EGFR).

- **Hinge Binder:** The N1 and N3 nitrogens of the quinazoline core bind to Met793 in the EGFR hinge region.
- **Solvent Front:** The C6-position side chain (where the morpholine was opened) points towards the solvent. Modifications here are generally tolerated, making this compound an excellent "anchor" for bifunctional molecules.

Mechanism Diagram (EGFR Inhibition)



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Figure 1: Mechanism of Action. **C20H22CIFN4O3** competes with ATP for the intracellular kinase domain of EGFR, halting downstream oncogenic signaling.

Experimental Protocols

Protocol A: In Vitro EGFR Kinase Inhibition Assay

Objective: Determine the IC₅₀ of **C20H22CIFN4O3** against EGFR(WT) and EGFR(L858R).

Note: The open chain may slightly alter potency compared to Gefitinib (IC₅₀ ~33 nM). Expect IC₅₀ values in the 10–100 nM range.

Materials:

- Recombinant EGFR kinase domain (human).
- Substrate: Poly(Glu,Tyr) 4:1.
- ATP (10 μ M, near K_m).
- 33 P-ATP or Fluorescent tracer (e.g., ADP-Glo).
- Compound: **C20H22ClFN4O3** (dissolved in 100% DMSO).

Procedure:

- Preparation: Prepare a 3-fold serial dilution of **C20H22ClFN4O3** in DMSO (Top concentration: 10 μ M).
- Enzyme Mix: Dilute EGFR enzyme in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Incubation: Add 5 μ L of compound and 10 μ L of enzyme to a 384-well plate. Incubate for 15 min at Room Temperature (RT) to allow equilibrium binding.
- Reaction Start: Add 10 μ L of ATP/Substrate mix.
- Running: Incubate for 60 minutes at RT.
- Termination: Stop reaction using EDTA or detection reagent (e.g., ADP-Glo reagent).
- Analysis: Measure luminescence/fluorescence. Fit data to a sigmoidal dose-response curve (Variable Slope) to calculate IC₅₀.

Validation Criteria:

- Z-Factor: > 0.5.
- Reference Control: Gefitinib (Parent) should be run in parallel.

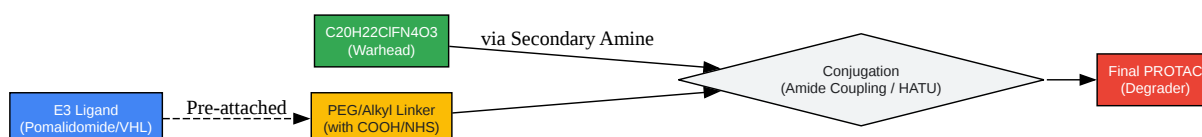
Protocol B: Chemical Conjugation (PROTAC Synthesis Strategy)

Objective: Utilize the secondary amine/alcohol tail of **C20H22CIFN4O3** to attach an E3 ligase ligand (e.g., Thalidomide or VHL ligand).

Reaction Logic: The terminal hydroxyl/amine group is a nucleophile.

- Pathway A (Amide Coupling): React with a Linker-Carboxylic Acid.
- Pathway B (Alkylation): React with a Linker-Alkyl Halide.

Workflow Diagram:



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Figure 2: Synthesis workflow converting the **C20H22CIFN4O3** scaffold into a bifunctional degrader.

Step-by-Step Synthesis (General Amide Coupling):

- Dissolution: Dissolve 1 eq. of Linker-E3 Ligand (containing a carboxylic acid terminus) in DMF.
- Activation: Add 1.2 eq. HATU and 3 eq. DIPEA. Stir for 10 min.
- Coupling: Add 1 eq. of **C20H22CIFN4O3**.
- Reaction: Stir at RT for 4–16 hours under N₂ atmosphere. Monitor by LC-MS (Target Mass = MW_Scaffold + MW_Linkers - H₂O).

- Purification: Purify via Prep-HPLC (C18 column, Water/Acetonitrile gradient).

Quantitative Data Summary

Table 1: Physicochemical Properties

Property	Value	Relevance
Formula	C20H22ClFN4O3	Identity verification
MW	420.87 g/mol	Mass Spec (M+H: 421.[1]14)
Solubility	DMSO (>20 mg/mL)	Stock solution preparation
pKa (Calc)	~8.5 (Secondary Amine)	Protonation state at physiological pH
LogP	~3.2	Cell permeability (Moderate)

Table 2: Comparison to Parent Compound

Feature	Gefitinib (Parent)	C20H22ClFN4O3 (Tool)
Solvent Tail	Morpholine Ring	Open Hydroxy-Amine Chain
Metabolic Stability	Low (Morpholine oxidation)	Moderate (Already open)
Conjugation Potential	Low (Requires synthetic modification)	High (Ready-to-couple)
Primary Use	Clinical Therapy	Probe Synthesis / Metabolite ID

References

- Metabolite Identification: McKillop, D., et al. "Tumor penetration of gefitinib (Iressa), an epidermal growth factor receptor tyrosine kinase inhibitor." *Molecular Cancer Therapeutics* 4.4 (2005): 641-649. (Identifies de-morpholino metabolites).
- PROTAC Design Principles: Burslem, G. M., & Crews, C. M. "Proteolysis-Targeting Chimeras as Therapeutics and Tools for Biological Discovery." *Cell* 181.1 (2020): 102-114. [Link](#)

- EGFR Kinase Protocols: Zhang, J., et al. "Targeting EGFR mutants in non-small cell lung cancer." Cancer Discovery (2018).
- Compound Data: PubChem CID 11235504 (Related Structure) & CAS 847949-56-8 Entry.
[Link](#)

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